

# triphenyl vinyl tin stability and storage conditions

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## Compound of Interest

Compound Name: *Triphenyl vinyl tin*

Cat. No.: B15342292

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An In-depth Technical Guide to the Stability and Storage of **Triphenyl Vinyl Tin**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **triphenyl vinyl tin**. Due to the limited availability of stability data for **triphenyl vinyl tin** specifically, this document leverages data from closely related triphenyltin (TPT) compounds, such as triphenyltin chloride, to provide a robust framework for its handling and storage.

## Chemical Identity and Properties

**Triphenyl vinyl tin**, with the chemical formula  $C_{20}H_{18}Sn$ , is an organotin compound. A clear understanding of its chemical and physical properties is fundamental to its appropriate handling and storage.

Property	Value
Molecular Formula	$C_{20}H_{18}Sn$
Molecular Weight	377.07 g/mol
Appearance	White crystalline solid
Solubility	Insoluble in water, but soluble in organic solvents like benzene and toluene. <sup>[1]</sup>

# Stability of Triphenyltin Compounds

Triphenyltin compounds are known to be sensitive to degradation under various environmental conditions. The primary degradation pathways involve the sequential cleavage of the tin-carbon bonds. Photodegradation is a significant factor in the breakdown of these compounds.

## Degradation Pathways

The degradation of triphenyltin compounds proceeds through a stepwise dephenylation, yielding diphenyltin (DPT) and subsequently monophenyltin (MPT) derivatives. This process can be initiated by factors such as light and heat.



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Caption: Degradation pathway of **triphenyl vinyl tin**.

## Quantitative Stability Data

The following table summarizes available quantitative data on the stability of triphenyltin chloride, which can be used as a proxy for **triphenyl vinyl tin**.

Compound	Condition	Parameter	Value	Reference
Triphenyltin Chloride	Clay sediment/water	Degradation	~19% after 42 days	[2]
Triphenyltin Chloride	Photoelectrocatalysis (PEC)	Kinetic Constant (k)	0.011 min <sup>-1</sup>	[3]
Triphenyltin Chloride	Photoelectro-Fenton (PEF)	Kinetic Constant (k)	0.219 min <sup>-1</sup>	[3]
Triphenyltin Chloride	Coupled PEC-PEF	Kinetic Constant (k)	0.274 min <sup>-1</sup>	[3]

These data indicate that triphenyltin compounds are susceptible to degradation, a process that is significantly accelerated by photo-electrochemical conditions.

## Recommended Storage and Handling

Given the sensitivity of triphenyltin compounds to light and moisture, proper storage and handling are crucial to maintain their integrity.

- **Storage Conditions:** Store in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area. An inert atmosphere (e.g., argon or nitrogen) is recommended for long-term storage to prevent degradation.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

## Experimental Protocols for Stability Assessment

The stability of **triphenyl vinyl tin** can be assessed by monitoring the concentration of the parent compound and the appearance of its degradation products (diphenyltin and monophenyltin derivatives) over time under controlled conditions. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are common analytical techniques for this purpose.

## Sample Preparation

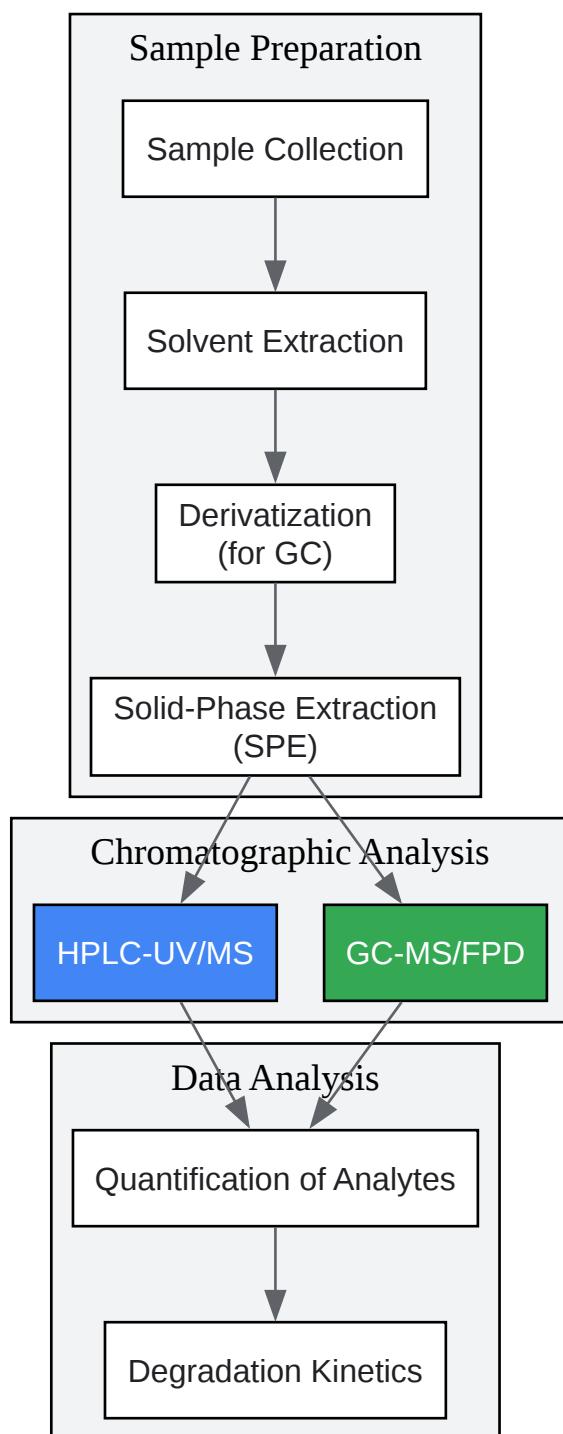
A general procedure for preparing samples for chromatographic analysis involves:

- **Extraction:** The triphenyltin compound and its degradation products are extracted from the sample matrix (e.g., a stability study solution) using an appropriate organic solvent.
- **Derivatization (for GC analysis):** For GC analysis, the phenyltin compounds are often converted to their more volatile hydride or alkylated derivatives. This can be achieved by reacting the extracted compounds with a Grignard reagent.

- Clean-up: The extract may need to be cleaned up to remove interfering substances. This can be done using solid-phase extraction (SPE) with a suitable sorbent.

## Analytical Methodologies

The following provides an example of an experimental workflow for the analysis of triphenyltin compounds.



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Caption: Experimental workflow for stability analysis.

- Column: A reversed-phase C18 column is typically used.

- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile).
- Detection: UV detection or mass spectrometry (MS) for higher sensitivity and specificity.
- Column: A non-polar or semi-polar capillary column (e.g., DB-5ms).
- Injection: Splitless injection is often used for trace analysis.
- Carrier Gas: Helium or hydrogen.
- Oven Program: A temperature gradient is used to separate the analytes.
- Detection: Mass spectrometry (MS) or a flame photometric detector (FPD) with a tin-selective filter.

## Conclusion

While specific stability data for **triphenyl vinyl tin** is scarce, the information available for other triphenyltin compounds provides a strong basis for its proper storage and handling. It is a compound that is susceptible to degradation, particularly when exposed to light. Therefore, storage in a cool, dark, and dry environment is essential to maintain its purity and integrity. For quantitative analysis and stability studies, established chromatographic methods such as HPLC and GC are reliable and sensitive. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure the quality and reliability of their work with **triphenyl vinyl tin**.

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## References

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